

Technical Whitepaper: Fmoc-D-Met-OPfp in Advanced Peptide Synthesis

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Compound of Interest

Compound Name: *Fmoc-d-met-opfp*

CAS No.: 210473-10-2

Cat. No.: B3251638

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Executive Summary

Fmoc-D-Met-OPfp (9-Fluorenylmethoxycarbonyl-D-methionine pentafluorophenyl ester) is a pre-activated amino acid derivative designed for high-fidelity solid-phase peptide synthesis (SPPS). Unlike standard free acids that require in-situ activation, this pentafluorophenyl (OPfp) ester offers a stable, crystalline, and highly reactive intermediate.

Its primary utility lies in the suppression of racemization during the incorporation of D-Methionine residues—a critical factor in the development of proteolysis-resistant peptidomimetics, such as opioid analogs and antimicrobial peptides. By eliminating the need for slow or harsh activation steps, **Fmoc-D-Met-OPfp** minimizes the exposure of the sensitive methionine thioether side chain to oxidative conditions, ensuring high crude purity and stereochemical integrity.

Chemical Profile & Specifications

Property	Specification
Chemical Name	Fmoc-D-Methionine pentafluorophenyl ester
CAS Number	210473-10-2
Formula	C ₂₆ H ₂₀ F ₅ NO ₄ S
Molecular Weight	537.50 g/mol
Appearance	White to off-white crystalline powder
Purity (HPLC)	≥ 99.0%
Melting Point	~110–115 °C (varies by polymorph)
Solubility	Soluble in DMF, DCM, NMP; Insoluble in Water
Storage	+2°C to +8°C, Desiccated, Protect from Light

Mechanism of Action: The Pfp Advantage

The efficacy of **Fmoc-D-Met-OPfp** stems from the electron-withdrawing nature of the pentafluorophenyl group. This group activates the carbonyl carbon, making it highly susceptible to nucleophilic attack by the N-terminal amine of the growing peptide chain.

Aminolysis Pathway

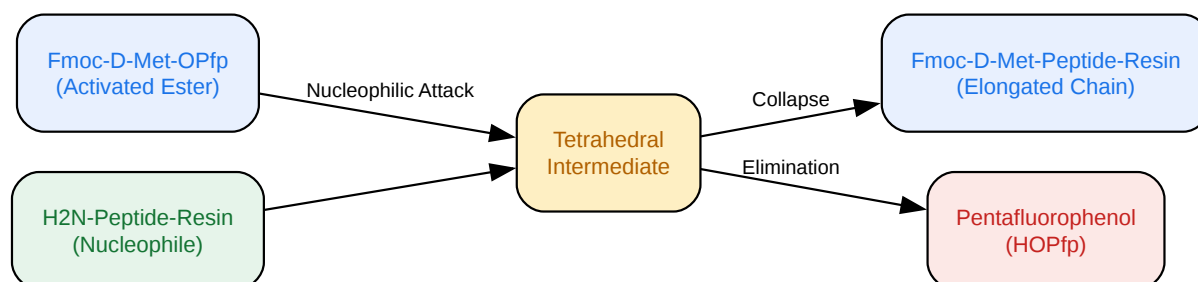
Unlike carbodiimide-mediated couplings (e.g., DIC/HOBt), which proceed through an O-acylisourea intermediate that is prone to racemization via oxazolone formation, Pfp esters undergo direct aminolysis. This reaction is often fast enough to be conducted without auxiliary nucleophiles, though catalysts like HOBt or HOAt can be added to accelerate the rate in difficult sequences.

Racemization Suppression

The D-configuration of amino acids is thermodynamically less stable in a standard L-peptide environment. Extended activation times required for standard free acids increase the risk of proton abstraction at the

-carbon. The pre-activated Pfp ester bypasses the activation energy barrier, significantly reducing the "time-at-risk" for the chiral center.

Visualizing the Coupling Mechanism



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Figure 1: The direct aminolysis pathway of **Fmoc-D-Met-OPfp**, illustrating the displacement of the pentafluorophenol leaving group by the resin-bound amine.

Applications in Research & Drug Development[2] Synthesis of Protease-Resistant Peptides

D-amino acids are frequently introduced into peptide drugs to extend half-life by inhibiting enzymatic degradation. **Fmoc-D-Met-OPfp** is essential for synthesizing:

- Opioid Analogs: Such as Enkephalin derivatives where D-Met at position 2 confers receptor specificity and stability.
- Antimicrobial Peptides (AMPs): "Retro-inverso" peptides composed entirely of D-amino acids often retain biological activity while being invisible to host proteases.[1]

Prevention of Methionine Oxidation

Methionine is highly susceptible to oxidation (forming sulfoxides) during SPPS, particularly when reaction times are long or when oxidants are present.

- Challenge: Standard activation (e.g., HBTU/DIPEA) can sometimes lead to side reactions if the activation mixture is left standing.

- Solution: **Fmoc-D-Met-OPfp** is "ready-to-use." It dissolves rapidly and reacts immediately, reducing the window of opportunity for trace oxidants in the solvent to react with the sulfur atom.

Flow Chemistry & Automated Synthesis

Recent advances in continuous-flow peptide synthesis utilize Pfp esters because they do not require mixing with a coupling reagent immediately prior to the reactor. A solution of **Fmoc-D-Met-OPfp** can be pumped directly over the resin bed, simplifying the fluidics and reducing precipitation risks associated with urea byproducts (from DCC/DIC).

Experimental Protocol: Solid-Phase Coupling

Objective: To couple **Fmoc-D-Met-OPfp** to a resin-bound peptide chain with >99% efficiency and <0.5% racemization.

Materials

- Reagent: **Fmoc-D-Met-OPfp** (3–5 equivalents relative to resin loading).
- Catalyst (Optional): HOAt or HOBt (1 equivalent).
- Solvent: Anhydrous DMF (N,N-Dimethylformamide).
- Base: DIPEA (Diisopropylethylamine) - Note: Often not strictly required for Pfp esters but 1 eq. accelerates the reaction.

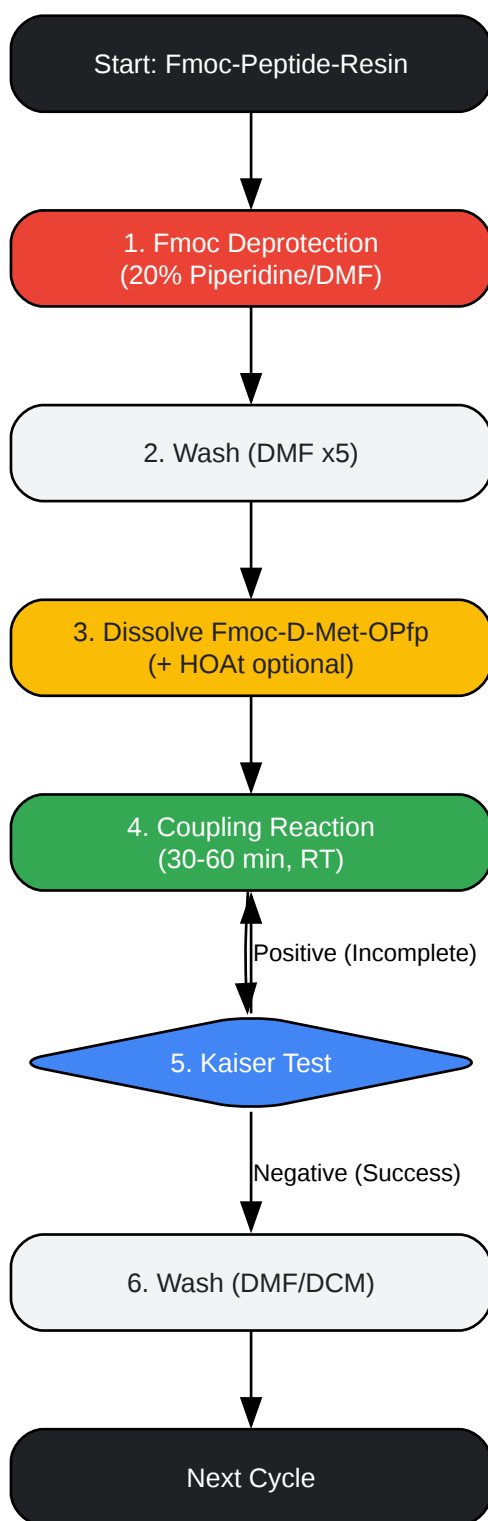
Step-by-Step Workflow

- Resin Preparation:
 - Swell the resin in DMF for 20 minutes.
 - Deprotect the N-terminal Fmoc group using 20% Piperidine in DMF (min).
 - Wash resin thoroughly (

DMF) to remove all traces of piperidine.

- Coupling Reaction:
 - Dissolution: Dissolve **Fmoc-D-Met-OPfp** and HOAt (if using) in the minimum volume of DMF needed to cover the resin.
 - Addition: Add the solution to the reaction vessel containing the resin.
 - Base Addition: Add DIPEA (1 eq.) to the vessel.
 - Incubation: Agitate at room temperature for 30–60 minutes. Note: Pfp esters may require slightly longer times than uronium salts, but the reaction is cleaner.
- Monitoring:
 - Perform a Kaiser Test (ninhydrin) or Chloranil Test (for secondary amines).
 - If positive (blue beads), re-couple using fresh reagents.
 - If negative (colorless beads), proceed to wash.
- Washing:
 - Drain the vessel.
 - Wash with DMF (min) and DCM (min).

Workflow Diagram



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Figure 2: Standard SPPS cycle incorporating **Fmoc-D-Met-OPfp**. The pre-activated nature of the ester simplifies step 3 by removing the activation incubation time.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Slow Coupling	Steric hindrance or low reactivity of Pfp ester.	Add 1 eq. of HOAt or HOBt as a catalyst. Increase temperature to 40°C (caution: check racemization).
Precipitation	High concentration or poor solubility in pure DCM.	Use DMF or NMP as the primary solvent. Ensure the Pfp ester is fully dissolved before adding to resin.
Methionine Oxidation	Presence of peroxides in solvents or prolonged air exposure.	Use fresh, high-grade DMF. Degas solvents with Argon/Nitrogen. Add 1% DTT or TIPS to the cleavage cocktail later.
Racemization	Excessive base usage.	Reduce DIPEA to 0.5 eq or eliminate it if the coupling proceeds without it (Pfp esters can couple in neutral conditions).

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